

2-Chlorophenyl Chloroformate: A Comprehensive Technical Guide to Safe Handling

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Compound of Interest

Compound Name: 2-Chlorophenyl chloroformate

Cat. No.: B101954

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling protocols for **2-Chlorophenyl chloroformate** (CAS No. 19358-41-9). Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2-Chlorophenyl chloroformate is a hazardous chemical that poses significant health risks upon exposure. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^[1]^[2]^[3] Furthermore, it causes severe skin burns and serious eye damage.^[1]^[2]^[3]^[4] It is also noted to be a lachrymator, a substance that irritates the eyes and causes tears.^[1]

GHS Hazard Classification:

Category	Classification
Acute Toxicity, Oral	Category 3[1][5]
Acute Toxicity, Dermal	Category 3[1]
Acute Toxicity, Inhalation	Category 3[1]
Skin Corrosion/Irritation	Category 1B[1][5]
Serious Eye Damage/Eye Irritation	Category 1[4][5]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2-Chlorophenyl chloroformate** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂ [1]
Molecular Weight	191.01 g/mol [1][5]
Appearance	Clear colorless liquid[1]
Boiling Point	221 °C (lit.)[1][5][6][7]
Density	1.37 g/mL at 25 °C (lit.)[5][6][7]
Flash Point	110 °C (230 °F) - closed cup[1][5]
Vapor Pressure	0.75 psi at 20 °C[5][6]
Refractive Index	n ₂₀ /D 1.526 (lit.)[5][6]

Handling and Storage

Strict protocols must be followed to minimize the risk of exposure during handling and to ensure the stability of the chemical during storage.

Handling:

- Work under a chemical fume hood.[8]
- Do not inhale the substance or its mixture.[8] Avoid generating vapors or aerosols.[8]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands and face thoroughly after handling.[1]
- Immediately change contaminated clothing.[8]
- Apply preventive skin protection.[8]

Storage:

- Store in a tightly closed container.[4][8]
- Keep in a well-ventilated place.[4][8]
- Store in a refrigerator at 2-8°C.[5][6]
- Keep locked up or in an area accessible only to qualified or authorized persons.[8]
- Store in a corrosives area, away from incompatible materials such as strong oxidizing agents, amines, and bases.[9]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Chlorophenyl chloroformate**.

Diagram 1: Required Personal Protective Equipment (PPE)

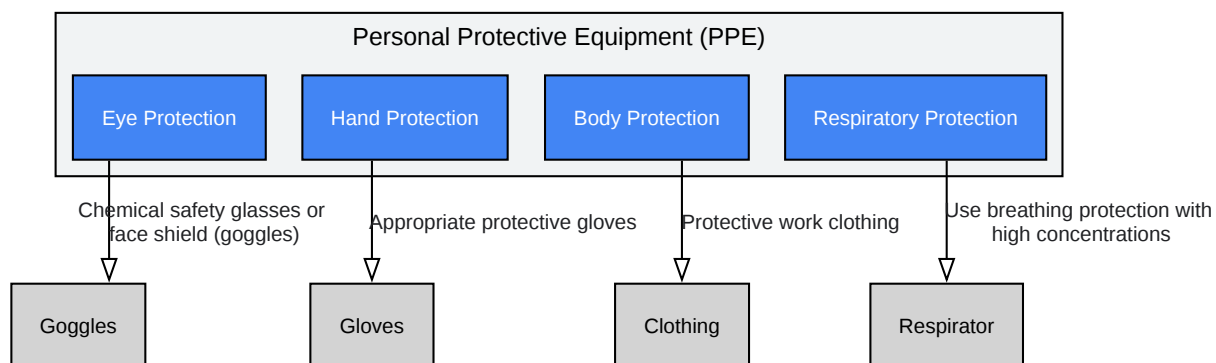
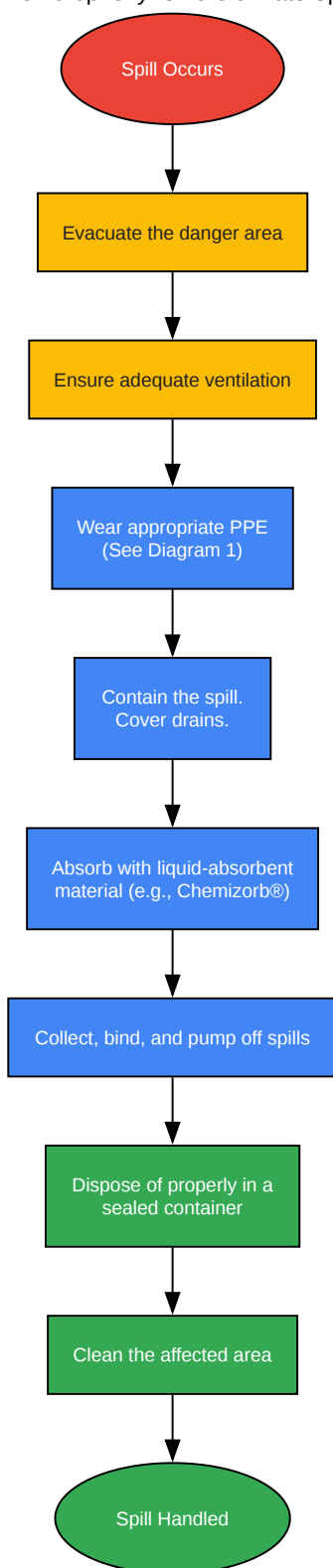


Diagram 2: 2-Chlorophenyl Chloroformate Spill Response

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